

Amyl decanoate as a biochemical reagent in life science

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Compound of Interest

Compound Name: Amyl decanoate

Cat. No.: B1679548

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Amyl Decanoate in Life Sciences: A Technical Overview

Despite its classification as a biochemical reagent for research purposes, a comprehensive review of publicly available scientific literature reveals a significant gap in knowledge regarding the specific applications and biological effects of **amyl decanoate** in life science research.

While commercially available from various suppliers, detailed studies elucidating its mechanism of action, its role in cellular processes, or its potential as a modulator of signaling pathways are currently lacking.

This technical guide aims to provide a transparent overview of the existing information on **amyl decanoate** and its related compounds, highlighting the current limitations in providing an in-depth analysis of its use as a biochemical reagent.

Chemical and Physical Properties

Amyl decanoate, also known as pentyl decanoate, is the ester formed from the condensation of decanoic acid and amyl alcohol. Its fundamental properties are summarized below.

Property	Value
Synonyms	Pentyl decanoate, n-Amyl n-decanoate, Decanoic acid amyl ester
Molecular Formula	C ₁₅ H ₃₀ O ₂
Molecular Weight	242.40 g/mol
Appearance	Colorless liquid
CAS Number	5933-87-9

Current State of Research

Searches of prominent scientific databases have not yielded specific studies detailing the use of **amyl decanoate** in experimental life science applications. There is a notable absence of published research on its effects on cell lines, its interaction with specific proteins or enzymes, or its involvement in any signaling cascades. Consequently, no quantitative data, such as IC₅₀ values or binding constants, can be provided.

Insights from Related Compounds

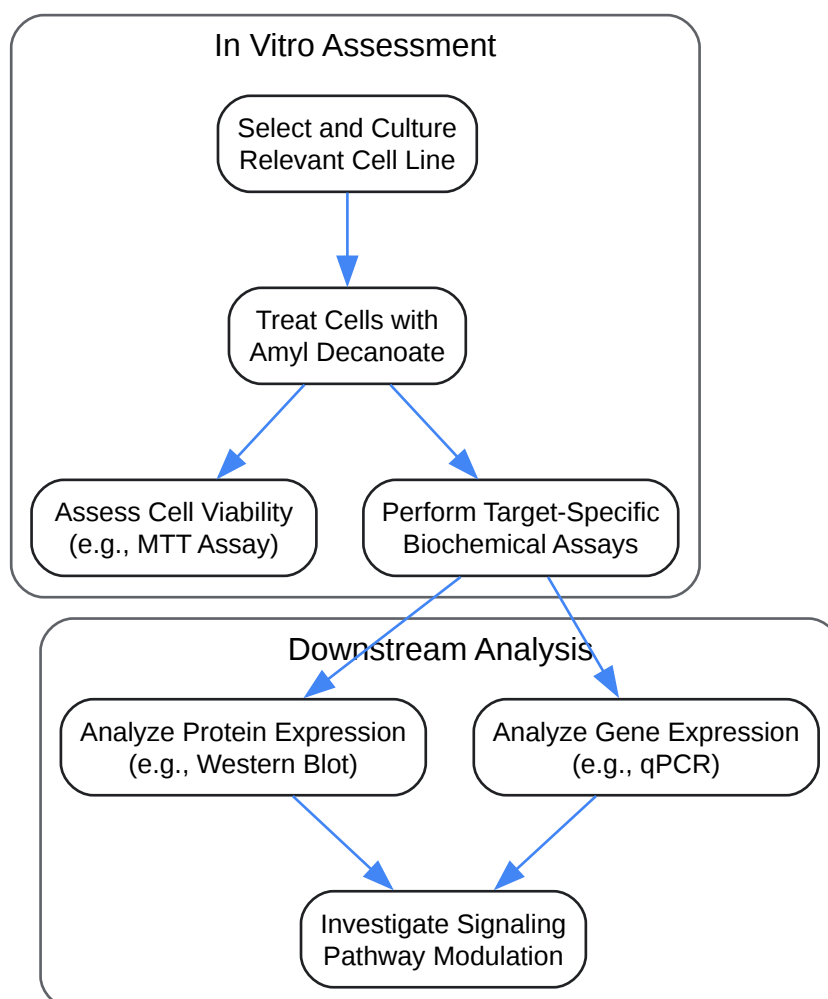
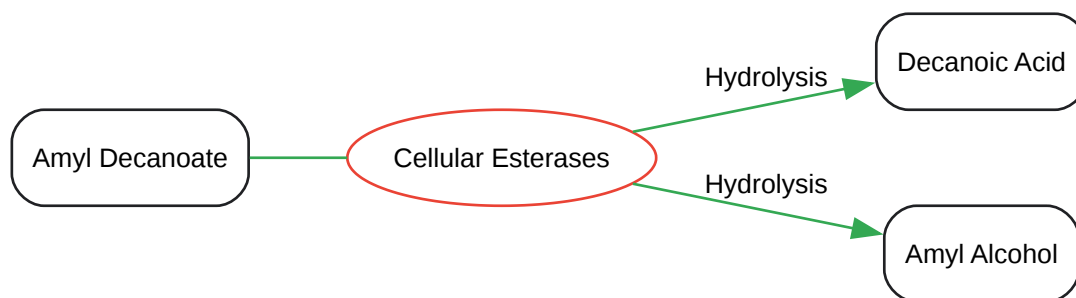
While direct research on **amyl decanoate** is scarce, some inferences can be drawn from studies on its constituent parts and its isomer, **isoamyl decanoate**.

Decanoic Acid: The fatty acid component, decanoic acid (capric acid), has been shown to possess certain biological activities. For instance, some research suggests that decanoic acid may play a role in modulating cellular signaling pathways, including those involved in metabolism and inflammation. However, it is crucial to note that the esterification of decanoic acid to form **amyl decanoate** significantly alters its chemical properties, and it cannot be assumed that **amyl decanoate** will exhibit the same biological effects.

Isoamyl Decanoate: The isomer, **isoamyl decanoate**, is more extensively documented, primarily in the context of its use as a flavoring and fragrance agent. Toxicological data for **isoamyl decanoate** is more readily available, though it largely pertains to its safety in consumer products rather than its utility as a specific biochemical tool. Some studies on other isoamyl esters, such as isoamyl acetate, have suggested that they can be hydrolyzed by

cellular enzymes to release isoamyl alcohol and the corresponding carboxylic acid. If **amyl decanoate** undergoes similar hydrolysis, its biological effects in a given system could potentially be attributed to the actions of amyl alcohol and decanoic acid.

The following diagram illustrates the potential hydrolytic breakdown of **amyl decanoate**, a common metabolic pathway for esters.



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